

Application Notes & Protocols: Formulation Strategies for (2,5-dimethylphenyl)propylamine Delivery

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Compound of Interest

Compound Name: (2,5-dimethylphenyl)propylamine

CAS No.: 87282-05-1

Cat. No.: B2611587

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Abstract

(2,5-dimethylphenyl)propylamine is an aromatic amine, a class of compounds often characterized by significant hydrophobicity and pH-dependent solubility. These physicochemical properties present substantial challenges for conventional pharmaceutical formulation, frequently leading to poor aqueous solubility, low dissolution rates, and erratic bioavailability. This guide provides a comprehensive framework for researchers and drug development professionals to navigate the complexities of formulating this compound. We will detail critical pre-formulation studies, explore advanced formulation strategies including lipid-based and nanoparticle systems, and provide validated protocols for preparation and analysis. The underlying scientific principles for each methodological choice are elucidated to empower formulators to develop robust, stable, and effective delivery systems for **(2,5-dimethylphenyl)propylamine** and structurally related molecules.

Pre-formulation & Physicochemical Characterization: The Foundation of Rational Formulation Design

A thorough understanding of a drug candidate's intrinsic properties is the cornerstone of successful formulation development. For an aromatic amine like **(2,5-dimethylphenyl)propylamine**, characterizing its solubility, pKa, lipophilicity, and stability is non-negotiable. These parameters dictate the potential challenges and directly inform the selection of the most promising formulation strategies.

The aromatic nature of the compound suggests susceptibility to oxidative degradation, while the amine functional group implies a pKa-driven, pH-dependent solubility profile.^[1] The dimethyl-substituted phenyl ring contributes to its hydrophobicity, likely resulting in poor solubility in aqueous media.

Key Physicochemical Parameters

A summary of essential parameters to be experimentally determined is presented below.

Parameter	Experimental Method	Rationale & Significance
pKa	UV-Vis Spectrophotometry, Potentiometric Titration	The pKa dictates the ionization state of the amine at different pH values. This is critical for predicting solubility in the gastrointestinal tract and for developing pH-responsive delivery systems. [2]
Aqueous Solubility	Shake-Flask Method (in buffers pH 1.2, 4.5, 6.8)	Determines the intrinsic and pH-dependent solubility. Essential for Biopharmaceutics Classification System (BCS) assessment and predicting dissolution behavior.
LogP / LogD	Shake-Flask or HPLC Method	Quantifies lipophilicity (LogP) and pH-dependent lipophilicity (LogD). High values suggest good membrane permeability but also indicate challenges with aqueous solubility.
Solid-State Properties	DSC, TGA, XRD, Microscopy	Identifies crystallinity, polymorphism, and thermal stability. Different polymorphic forms can have vastly different solubilities and stability profiles.
Forced Degradation	Stress testing (Acid, Base, Oxidation, Heat, Light)	Identifies degradation pathways and helps in developing a stability-indicating analytical method. Aromatic amines can be prone to oxidation. [1]

Protocol 1: pKa Determination by UV-Vis Spectrophotometry

This protocol leverages the change in the chromophore's electronic environment upon protonation/deprotonation, which results in a measurable shift in the UV-Vis absorbance spectrum.^[2]

Materials:

- **(2,5-dimethylphenyl)propylamine**
- UV-Vis Spectrophotometer with temperature control
- Series of buffers (pH 0.5 - 12.0) with constant ionic strength
- Methanol or Acetonitrile (for stock solution)
- Calibrated pH meter

Procedure:

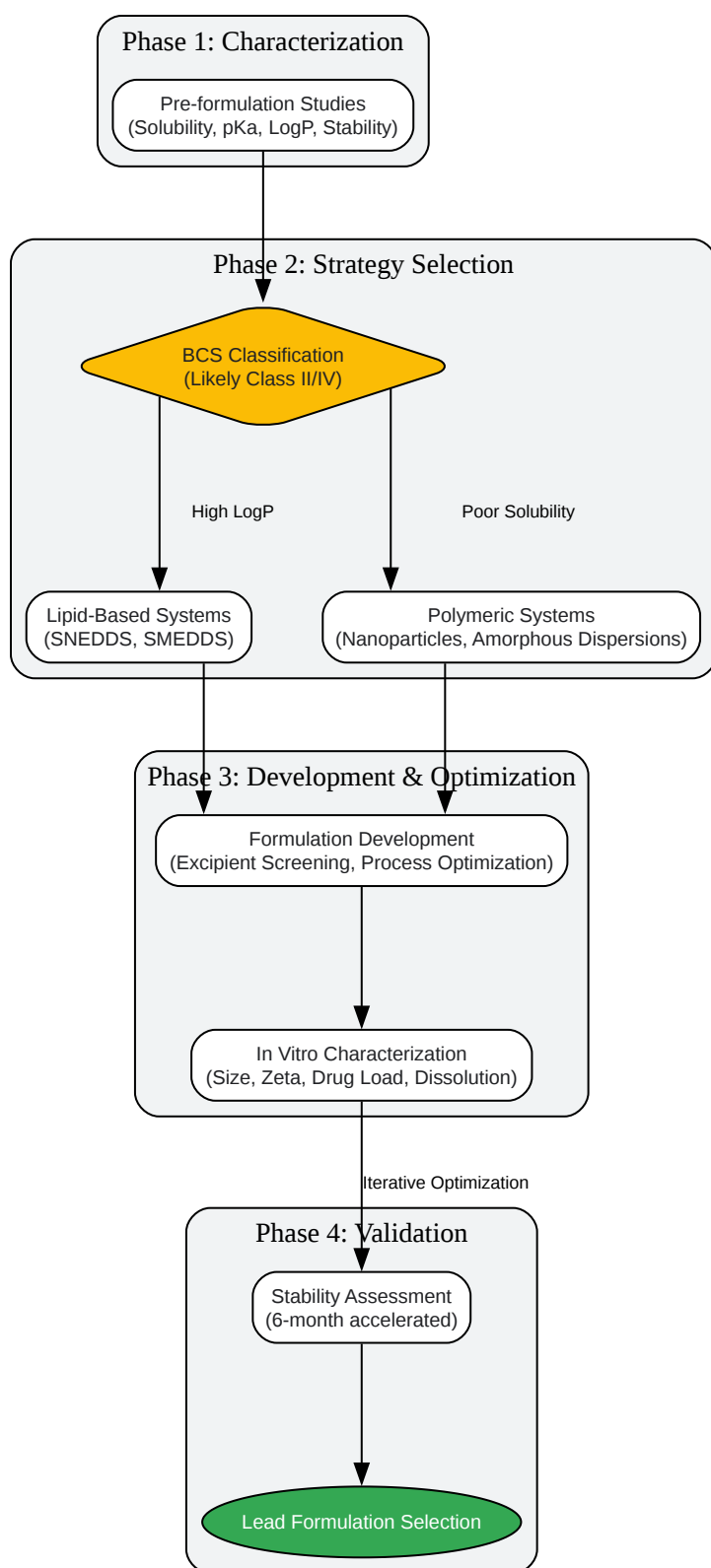
- Prepare a concentrated stock solution of **(2,5-dimethylphenyl)propylamine** in a suitable organic solvent (e.g., 1 mg/mL in methanol).
- Create a series of buffered solutions across a wide pH range (e.g., 0.5 to 12.0). Adjust the ionic strength of all buffers to a constant value (e.g., 0.5 M with NaCl).
- Add a small, constant aliquot of the drug stock solution to each buffered solution to achieve a final concentration that gives an absorbance reading in the linear range (typically 0.2 - 0.8 AU).
- Measure the full UV-Vis spectrum (e.g., 200-400 nm) for each sample at a constant temperature (e.g., 25°C).
- Identify the analytical wavelength where the maximum difference in absorbance is observed between the fully protonated and deprotonated forms.
- Plot absorbance at this wavelength versus pH.

- Fit the data to the Henderson-Hasselbalch equation or a suitable sigmoidal curve. The pH at the inflection point of the curve corresponds to the pKa.

Formulation Strategies for Oral Delivery

Given its predicted hydrophobicity, enhancing the oral bioavailability of **(2,5-dimethylphenyl)propylamine** is a primary objective. The focus is on strategies that improve its dissolution rate and/or apparent solubility in the gastrointestinal fluids.

Workflow for Oral Formulation Development



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Caption: High-level workflow for oral formulation of **(2,5-dimethylphenyl)propylamine**.

Self-Nanoemulsifying Drug Delivery Systems (SNEDDS)

SNEDDS are isotropic mixtures of oil, surfactant, and co-surfactant that spontaneously form fine oil-in-water nanoemulsions (droplet size < 200 nm) upon gentle agitation in an aqueous medium, such as gastrointestinal fluids. This strategy is exceptionally well-suited for highly lipophilic drugs.[3]

Causality: By pre-dissolving the hydrophobic drug in a lipidic formulation, the dissolution step is bypassed in vivo. The large surface area of the resulting nanoemulsion droplets facilitates rapid drug release and absorption.

Protocol 2: Development of a SNEDDS Formulation

Objective: To identify a stable SNEDDS formulation with high drug loading capacity.

Materials:

- **(2,5-dimethylphenyl)propylamine**
- Oils (e.g., Capryol™ 90, Labrafil® M 1944 CS)
- Surfactants (e.g., Kolliphor® EL, Tween® 80)
- Co-surfactants (e.g., Transcutol® HP, Plurol® Oleique CC 497)
- Magnetic stirrer, vortex mixer
- Dynamic Light Scattering (DLS) instrument

Procedure:

- Excipient Screening:
 - Determine the solubility of **(2,5-dimethylphenyl)propylamine** in various oils, surfactants, and co-surfactants.
 - Select the excipients that show the highest solubilization capacity for the drug.
- Constructing Ternary Phase Diagrams:

- Select the best oil, surfactant, and co-surfactant based on the screening.
- Prepare a series of blank formulations by mixing the surfactant and co-surfactant (S/CoS) at different weight ratios (e.g., 1:1, 2:1, 3:1, 1:2).
- For each S/CoS ratio, titrate the oil phase with the S/CoS mixture at various ratios (from 9:1 to 1:9 w/w).
- For each mixture, take a small aliquot (e.g., 100 mg) and dilute it with water (e.g., to 50 mL) under gentle stirring.
- Visually observe the resulting dispersion for clarity and stability. Plot the points on a ternary phase diagram, identifying the region that forms a clear or slightly bluish, stable nanoemulsion.
- Drug Loading and Characterization:
 - Select a few promising formulations from the nanoemulsion region of the phase diagram.
 - Incorporate the drug into these blank formulations, typically at a high concentration (e.g., 20-50 mg/g), ensuring it is fully dissolved.
 - Re-evaluate the self-emulsification performance after drug loading.
 - Characterize the optimal drug-loaded formulation by diluting it in a relevant medium and measuring:
 - Droplet Size & Polydispersity Index (PDI): Using DLS. Target < 200 nm and PDI < 0.3.
 - Zeta Potential: To assess physical stability.
 - Robustness to Dilution: Evaluate stability upon further dilution.

Polymeric Nanoparticles for Controlled Delivery

Encapsulating **(2,5-dimethylphenyl)propylamine** into biodegradable polymeric nanoparticles (NPs) can protect it from degradation, improve solubility, and potentially offer controlled or

targeted release.[4] Poly(lactic-co-glycolic acid) (PLGA) is a common choice due to its biocompatibility and tunable degradation rate.

Causality: The nanoprecipitation method is chosen for its simplicity and efficacy with hydrophobic drugs. The drug and polymer are dissolved in a water-miscible organic solvent. When this solution is rapidly introduced into an aqueous anti-solvent, the polymer and drug co-precipitate, forming solid nanoparticles.[4]

Protocol 3: Preparation of Drug-Loaded PLGA Nanoparticles

Objective: To formulate **(2,5-dimethylphenyl)propylamine**-loaded PLGA nanoparticles using the nanoprecipitation method.

Materials:

- **(2,5-dimethylphenyl)propylamine**
- PLGA (e.g., 50:50 lactide:glycolide ratio)
- Acetone (organic solvent)
- Polyvinyl alcohol (PVA) or Poloxamer 188 (stabilizer)
- Deionized water (anti-solvent)
- Rotary evaporator, probe sonicator, centrifuge

Procedure:

- Organic Phase Preparation: Dissolve a specific amount of PLGA (e.g., 100 mg) and **(2,5-dimethylphenyl)propylamine** (e.g., 10 mg) in acetone (e.g., 5 mL).
- Aqueous Phase Preparation: Prepare an aqueous solution of a stabilizer (e.g., 1% w/v PVA in 20 mL deionized water).
- Nanoprecipitation:

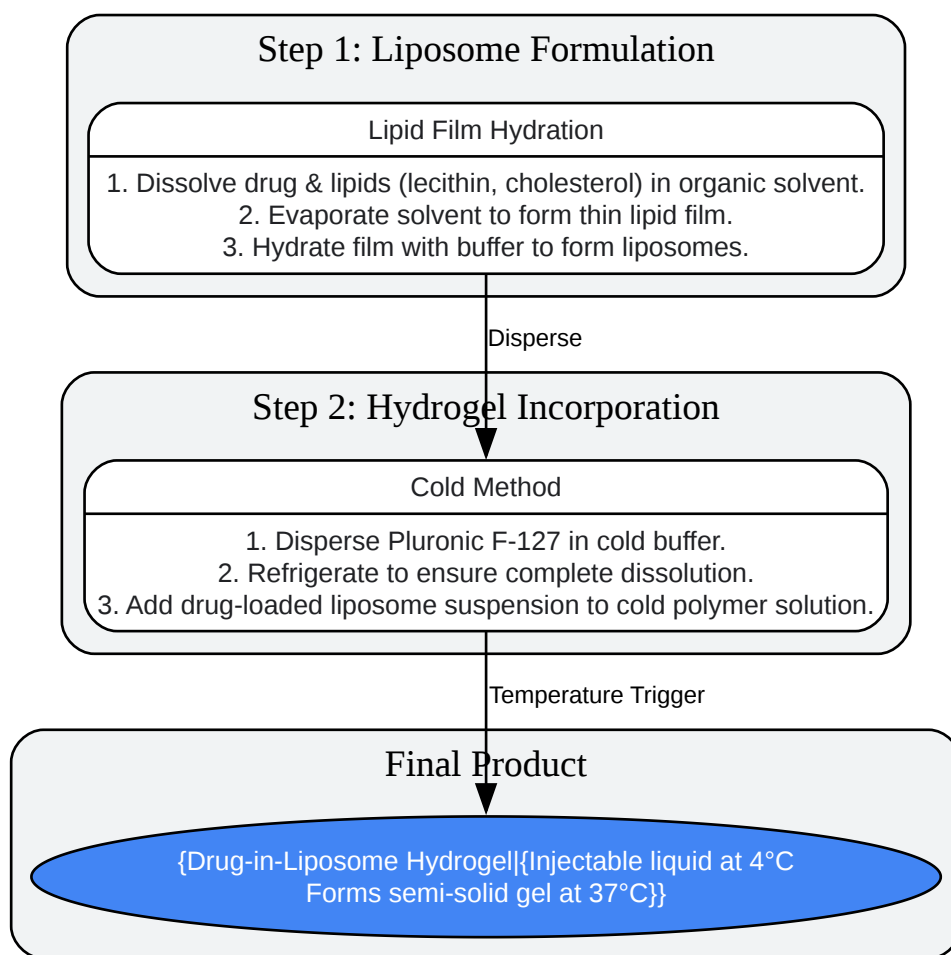
- Inject the organic phase rapidly into the aqueous phase under high-speed stirring (e.g., 1000 rpm).
- A milky suspension of nanoparticles will form instantly.
- Solvent Evaporation: Continue stirring for 3-4 hours at room temperature or use a rotary evaporator under reduced pressure to remove the acetone.
- Particle Purification and Collection:
 - Centrifuge the nanoparticle suspension at high speed (e.g., 15,000 x g for 30 minutes) to pellet the nanoparticles.
 - Discard the supernatant (which contains excess stabilizer and unencapsulated drug).
 - Resuspend the pellet in deionized water and repeat the centrifugation step twice to wash the particles.
- Lyophilization (Optional): For long-term storage, resuspend the final pellet in a small amount of water containing a cryoprotectant (e.g., 5% trehalose) and freeze-dry.

Strategies for Transdermal Delivery

For certain applications, transdermal delivery can provide sustained release and avoid first-pass metabolism. Hydrogels are a promising vehicle, but their hydrophilic nature is a challenge for delivering hydrophobic drugs.^[5] This can be overcome by incorporating hydrophobic domains or drug carriers within the hydrogel matrix.^[6]

Protocol 4: Formulation of a Drug-in-Liposome Hydrogel

Causality: This two-step approach first encapsulates the hydrophobic drug into liposomes, which are vesicular carriers capable of holding such compounds.^[7] These drug-loaded liposomes are then dispersed within a thermosensitive hydrogel (e.g., Pluronic F-127), which is a liquid at cool temperatures for easy application but forms a gel at body temperature, creating a drug depot on the skin.^[5]



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Caption: Workflow for preparing a drug-in-liposome hydrogel system.

Materials:

- **(2,5-dimethylphenyl)propylamine**
- Soybean Phosphatidylcholine (Lecithin), Cholesterol
- Chloroform/Methanol mixture
- Pluronic F-127
- Phosphate Buffered Saline (PBS), pH 7.4

Procedure:

- Liposome Preparation (Thin Film Hydration):
 - Dissolve the drug, lecithin, and cholesterol in a chloroform/methanol solvent mixture in a round-bottom flask.
 - Remove the organic solvent using a rotary evaporator to form a thin, dry lipid film on the flask wall.
 - Hydrate the film with PBS (pH 7.4) by vortexing or sonicating. This will form a suspension of multilamellar vesicles (liposomes).
 - To achieve a more uniform size, the liposome suspension can be extruded through polycarbonate membranes of a defined pore size (e.g., 100 nm).
- Hydrogel Preparation (Cold Method):
 - Slowly sprinkle Pluronic F-127 powder (e.g., 20% w/w) onto the surface of the cold (4°C) liposome suspension while gently stirring.
 - Keep the dispersion at 4°C for at least 12 hours to allow for complete dissolution of the polymer, resulting in a clear, liquid solution.
- Characterization:
 - Gelation Temperature: Slowly heat the formulation from 4°C while monitoring its viscosity. The temperature at which it transitions to a semi-solid gel is the gelation temperature.
 - In Vitro Drug Release: Use a Franz diffusion cell to study the release of the drug from the gel through a synthetic membrane into a receptor medium.

Analytical Methods for Quality Control

A robust, stability-indicating analytical method is required to quantify the drug in both raw and formulated states and to monitor its stability over time.

Protocol 5: Stability-Indicating HPLC-UV Method

Objective: To develop an HPLC method to quantify **(2,5-dimethylphenyl)propylamine** and separate it from potential degradants.

Parameter	Recommended Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 μ m	Standard reversed-phase column suitable for moderately nonpolar analytes.
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile	Formic acid ensures the amine is protonated ($\text{pH} < \text{pKa}$), leading to sharp, symmetrical peaks and good retention.[8]
Gradient	Start with 10% B, ramp to 90% B over 10 min, hold, re-equilibrate	A gradient is used to ensure elution of the parent drug and any potential degradants with different polarities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Detection (UV)	265 nm (or λ_{max})	Wavelength should be set at the maximum absorbance of the dimethylphenyl chromophore for optimal sensitivity.
Column Temp.	30°C	Controlled temperature ensures reproducible retention times.
Injection Vol.	10 μ L	Standard injection volume.

Method Validation: The method must be validated according to ICH guidelines for linearity, accuracy, precision, specificity (using forced degradation samples), and quantitation limits.

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